

Application Notes and Protocols: Slu-PP-915 in Cell Culture

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Compound of Interest

Compound Name: *Slu-PP-915*

Cat. No.: *B12392758*

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Introduction

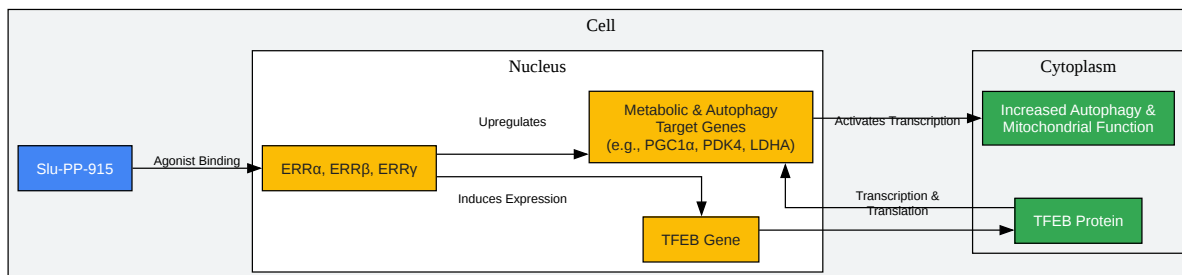
Slu-PP-915 is a potent, small-molecule pan-agonist of the Estrogen-Related Receptors (ERR α , ERR β , and ERR γ), which are orphan nuclear receptors that play a critical role in the regulation of cellular energy metabolism, mitochondrial function, and autophagy.[1][2][3] As an exercise mimetic, **Slu-PP-915** has garnered significant interest for its potential therapeutic applications in metabolic diseases and heart failure.[4][5][6][7] These application notes provide a comprehensive guide for the preparation and use of **Slu-PP-915** in a cell culture setting, including detailed protocols and expected outcomes.

Data Presentation

Parameter	Value	Cell Line(s)	Reference
EC50 (ERR α)	414 nM	HEK293T	[8]
EC50 (ERR β)	435 nM	HEK293T	[8]
EC50 (ERR γ)	378 nM	HEK293T	[8]
Stock Solution	10 mM	N/A	[4][8]
Solvent	DMSO	N/A	[4][8]
Storage	-20°C	N/A	[4]
Working Concentration	2.5 μ M - 10 μ M	C2C12 myoblasts, Neonatal Rat Ventricular Myocytes (NRVMs)	[4][9][10][11]
Incubation Time	3 - 72 hours	C2C12 myoblasts, NRVMs	[9][10][11]

Signaling Pathway

Slu-PP-915 acts as an agonist for the Estrogen-Related Receptors (ERRs). Upon binding, it modulates the transcriptional activity of these receptors, leading to the upregulation of target genes involved in key metabolic pathways. A significant downstream effect is the induction of autophagy through the transcription factor EB (TFEB), a master regulator of the autophagy-lysosome pathway.[2][9][12] Activation of ERRs by **Slu-PP-915** increases TFEB expression, which in turn promotes the expression of genes essential for autophagy and lysosomal biogenesis.[2][9] This compound has been shown to upregulate ERR target genes such as PGC1 α , PDK4, and LDHA in C2C12 myoblast cells.[3][8]



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Caption: Signaling pathway of **Slu-PP-915**.

Experimental Protocols

1. Preparation of **Slu-PP-915** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Slu-PP-915**.

Materials:

- **Slu-PP-915** powder (Molecular Weight: 341.16 g/mol)^[8]
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes

Procedure:

- Allow the **Slu-PP-915** powder to equilibrate to room temperature before opening.
- To prepare a 10 mM stock solution, dissolve 3.41 mg of **Slu-PP-915** in 1 mL of DMSO.

- Vortex thoroughly until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.[\[4\]](#)

2. Treatment of Cultured Cells with **Slu-PP-915**

This protocol provides a general procedure for treating adherent cells with **Slu-PP-915**. The final concentration and incubation time should be optimized for your specific cell line and experimental goals.

Materials:

- Cultured cells in multi-well plates
- Complete cell culture medium
- **Slu-PP-915** stock solution (10 mM in DMSO)
- Vehicle control (DMSO)

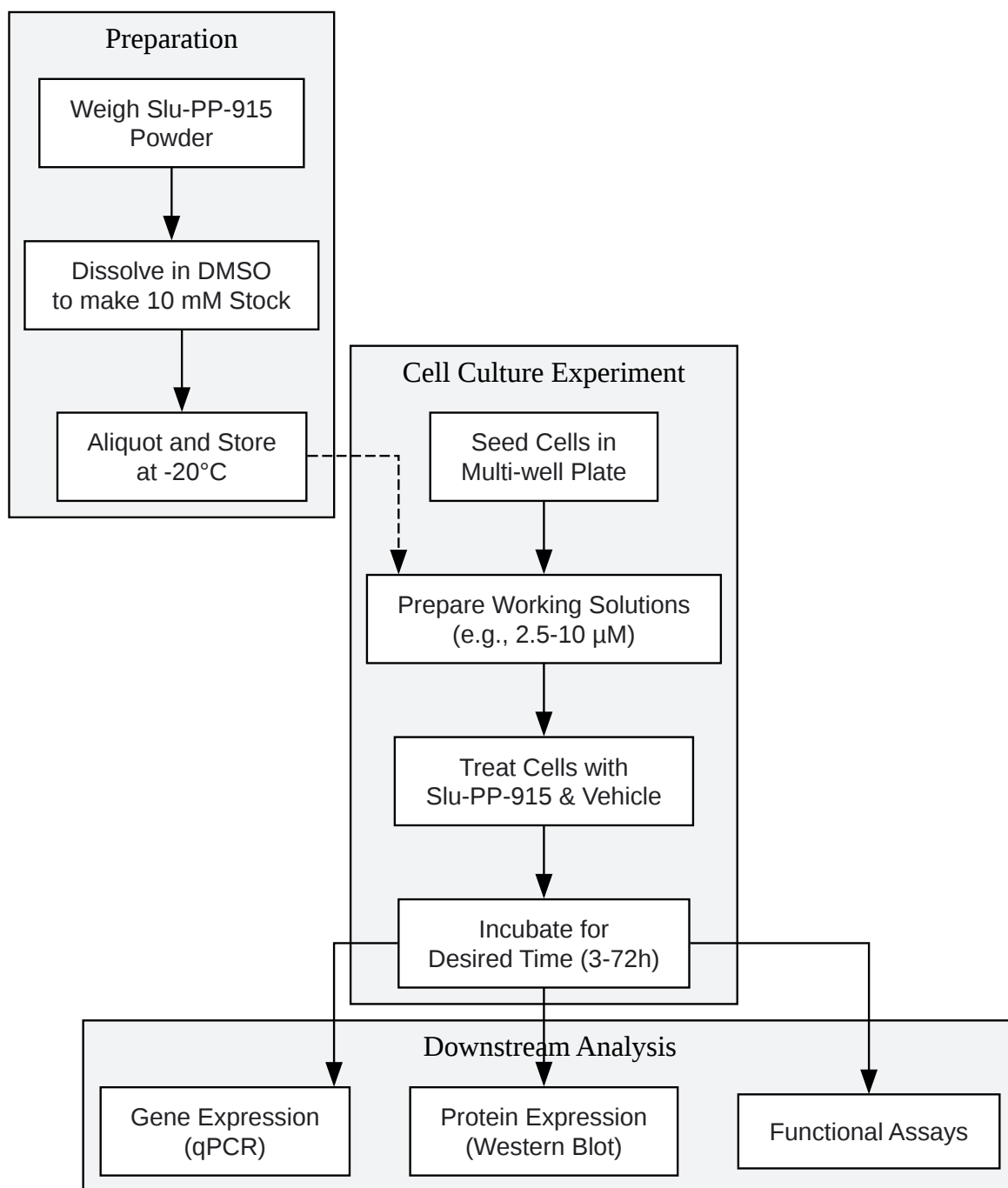
Procedure:

- Seed cells in a multi-well plate at a density that will ensure they are in the exponential growth phase at the time of treatment.
- The following day, prepare the working solutions of **Slu-PP-915** by diluting the 10 mM stock solution in complete cell culture medium to the desired final concentrations (e.g., for a final concentration of 5 μ M, dilute the stock solution 1:2000).
- Prepare a vehicle control by adding the same volume of DMSO to complete cell culture medium as was used for the highest concentration of **Slu-PP-915**.
- Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **Slu-PP-915** or the vehicle control.

- Incubate the cells for the desired period (e.g., 3, 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.[\[3\]](#)[\[9\]](#)
- Following incubation, proceed with downstream analysis such as gene expression analysis (e.g., qPCR for PGC1A, PDK4, LDHA), western blotting for protein expression (e.g., TFEB, LAMP1), or functional assays.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using **Slu-PP-915** in cell culture experiments.



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Caption: Workflow for **Slu-PP-915** cell culture experiments.

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